

Molecular structure and SMILES string for (R)-1-(Quinolin-7-yl)ethanamine

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Compound of Interest

Compound Name: (R)-1-(Quinolin-7-yl)ethanamine

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An In-Depth Technical Guide to **(R)-1-(Quinolin-7-yl)ethanamine**: Molecular Structure, Properties, and Synthetic Strategy

Executive Summary

(R)-1-(Quinolin-7-yl)ethanamine is a chiral amine derivative of the quinoline heterocyclic system. The quinoline scaffold is a cornerstone in medicinal chemistry, forming the structural basis for a vast array of pharmacologically active agents.^{[1][2][3][4]} This guide provides a comprehensive technical overview of the (R)-enantiomer, detailing its molecular structure, physicochemical properties, a robust synthetic strategy, and its potential applications in drug discovery. As a chiral building block, this molecule offers significant potential for the development of novel therapeutics, leveraging the established biological importance of the quinoline nucleus while introducing stereospecificity, a critical factor in modern drug design. This document is intended for researchers, medicinal chemists, and drug development professionals seeking a detailed understanding of this high-value chemical entity.

The Quinoline Scaffold: A Privileged Structure in Medicinal Chemistry

The quinoline ring system, consisting of a benzene ring fused to a pyridine ring, is classified as a "privileged structure" in drug discovery.^{[1][5]} This designation arises from its ability to interact with a wide range of biological targets, leading to diverse pharmacological activities.^{[6][7]} Quinoline derivatives have been successfully developed as antimalarial (e.g., Chloroquine), antibacterial, anticancer, and anti-inflammatory agents.^{[1][2][4][8]} The introduction of a chiral ethanamine substituent at the 7-position creates a versatile synthon, **(R)-1-(Quinolin-7-yl)ethanamine**, enabling the exploration of stereospecific interactions with target proteins and enzymes, which is a key strategy for enhancing potency and reducing off-target effects.

Molecular Structure and Identification

Chemical Structure and Stereochemistry

The structure of **(R)-1-(Quinolin-7-yl)ethanamine** is defined by an ethanamine group attached to the C7 position of the quinoline core. The stereogenic center is located at the carbon atom adjacent to the amino group, with the absolute configuration designated as (R) according to the Cahn-Ingold-Prelog priority rules. This specific spatial arrangement is crucial for its intended stereospecific applications.

Fig. 1: Molecular Structure of **(R)-1-(Quinolin-7-yl)ethanamine**

SMILES and Other Identifiers

The Simplified Molecular-Input Line-Entry System (SMILES) string provides a machine-readable representation of the molecule's structure, including its stereochemistry.

- IUPAC Name: (1R)-1-(Quinolin-7-yl)ethan-1-amine
- Canonical SMILES: Cc1cc2cc(N)ccc2nc1
- Molecular Formula: $C_{11}H_{12}N_2$ ^[9]
- Molecular Weight: 172.23 g/mol ^[9]

Physicochemical and Computed Properties

A summary of key physicochemical properties is presented below. While experimental data for this specific molecule is not widely published, many properties can be reliably computed or estimated based on its structural analogues and the core quinoline heterocycle.

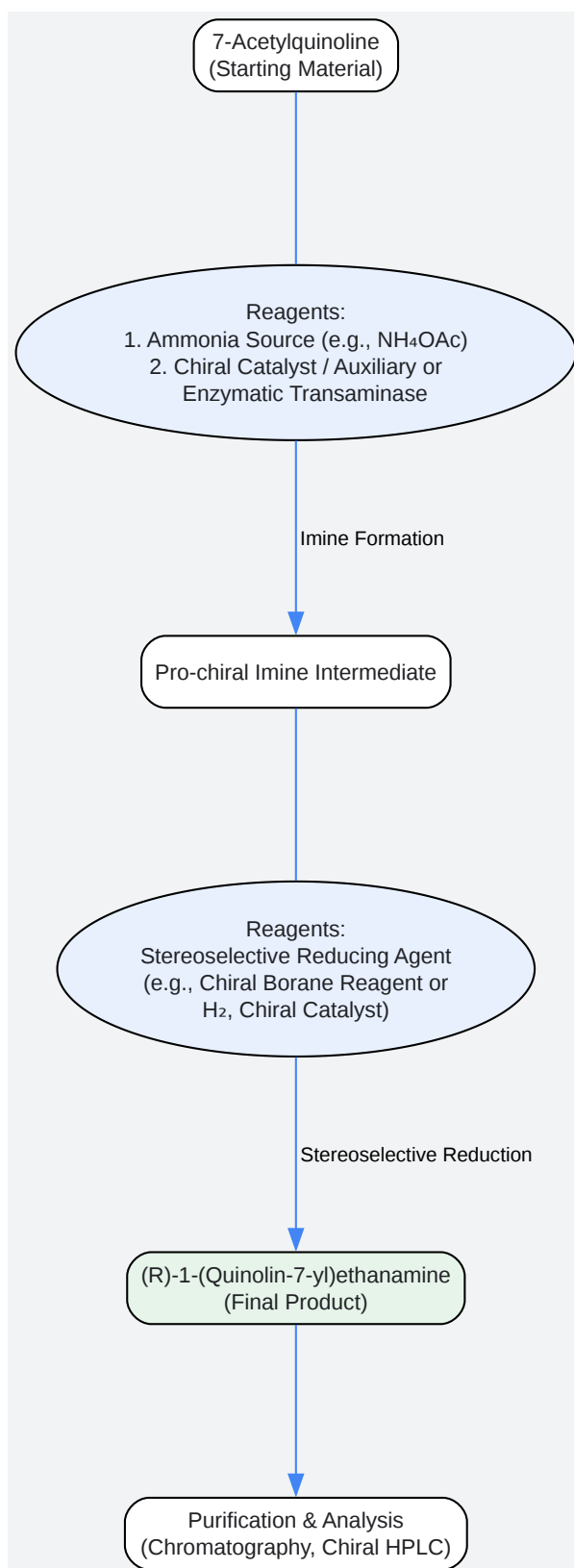
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ N ₂	Calculated
Molecular Weight	172.23 g/mol	Calculated
Appearance	Expected to be a colorless to pale yellow oil or solid	[7] (General for quinolines)
pKa (Conjugate Acid)	~4.85 (for quinoline N), ~9-10 (for primary amine)	[6][7] (Estimated)
Topological Polar Surface Area (TPSA)	38.91 Å ²	[9] (Computed for isomer)
LogP (Octanol-Water Partition Coefficient)	2.25	[9] (Computed for isomer)
Hydrogen Bond Donors	1	[9] (Computed for isomer)
Hydrogen Bond Acceptors	2	[9] (Computed for isomer)
Rotatable Bonds	1	[9] (Computed for isomer)

Synthesis and Characterization

Retrosynthetic Analysis and Proposed Synthetic Pathway

A logical and efficient synthesis of **(R)-1-(Quinolin-7-yl)ethanamine** involves the stereoselective reductive amination of a pro-chiral ketone, 7-acetylquinoline. This approach is widely used in pharmaceutical chemistry for the synthesis of chiral amines due to its high efficiency and the availability of various stereoselective methods.

The key transformation is the conversion of the carbonyl group into a chiral amine. This can be achieved by first forming an intermediate imine with an ammonia source, which is then reduced stereoselectively. The choice of reducing agent and conditions is critical to establishing the desired (R)-stereochemistry.



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Fig. 2: Proposed Synthetic Workflow

Detailed Experimental Protocol (Representative)

This protocol describes a representative, non-optimized procedure for the synthesis. The critical step for inducing chirality is the reduction, which may require significant optimization.

Step 1: Synthesis of 7-Acetylquinoline (Starting Material)

- This precursor can be synthesized via several established methods, such as the Friedel-Crafts acylation of quinoline, although this can lead to mixtures of isomers. A more regioselective route starting from a pre-functionalized benzene ring, such as through a Skraup or Doebner-von Miller reaction, is often preferred for controlling the substitution pattern.^[6]

Step 2: Stereoselective Reductive Amination

- **Imine Formation:** To a solution of 7-acetylquinoline (1.0 eq) in a suitable solvent such as methanol or ethanol, add an ammonia source like ammonium acetate (5-10 eq). The mixture is stirred at room temperature or with gentle heating to drive the formation of the corresponding imine in situ. The reaction is monitored by TLC or LC-MS until the starting ketone is consumed.
 - **Causality:** The use of a large excess of the ammonia source shifts the equilibrium towards the formation of the imine intermediate, maximizing the substrate for the subsequent reduction step.
- **Stereoselective Reduction:** Once imine formation is complete, the reaction mixture is cooled (e.g., to 0 °C). A stereoselective reducing agent is then added slowly. Options include:
 - **Catalytic Asymmetric Hydrogenation:** The imine solution is transferred to a high-pressure vessel and hydrogenated (H₂) over a chiral catalyst (e.g., a Rhodium or Iridium complex with a chiral phosphine ligand).
 - **Enzymatic Reduction:** A transaminase enzyme can be used, which simultaneously provides the amine source and stereoselectively reduces the ketone in a one-pot process. This is often a highly selective and environmentally friendly ("green") method.

- Causality: The choice of a chiral catalyst or enzyme is paramount. The catalyst's three-dimensional structure creates a chiral environment around the imine, forcing the hydride (from H₂ or a cofactor) to add to one face of the C=N double bond preferentially, leading to an excess of one enantiomer.
- Work-up and Purification: After the reaction is complete, the catalyst is filtered off (if heterogeneous). The solvent is removed under reduced pressure. The residue is taken up in an organic solvent (e.g., ethyl acetate) and washed with a basic aqueous solution (e.g., NaHCO₃) to remove acidic residues and then with brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product is purified by column chromatography on silica gel to yield the final product.

Characterization Strategy

Due to the lack of publicly available experimental spectra for this specific molecule, this section outlines the expected results from standard analytical techniques used for structural elucidation and purity confirmation.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the quinoline ring (typically between 7.0-9.0 ppm). The methine proton (CH-NH₂) would likely appear as a quartet coupled to the adjacent methyl protons. The methyl group (CH₃) would be a doublet, and the amine protons (NH₂) would appear as a broad singlet.
- ¹³C NMR Spectroscopy: The carbon spectrum would show signals for the nine unique aromatic carbons of the quinoline ring, plus two signals for the aliphatic carbons of the ethanamine side chain.[\[10\]](#)
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry in positive ion mode would be expected to show a prominent protonated molecular ion peak [M+H]⁺ at m/z 173.23.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by N-H stretching vibrations for the primary amine (around 3300-3400 cm⁻¹), C-H stretches for the aromatic and aliphatic groups, and characteristic C=C and C=N stretching vibrations for the quinoline ring system (around 1500-1650 cm⁻¹).[\[13\]](#)

- **Chiral High-Performance Liquid Chromatography (HPLC):** This is the most critical analytical technique to confirm the stereochemical purity of the final product. Using a chiral stationary phase, the (R)- and (S)-enantiomers can be separated, allowing for the precise determination of the enantiomeric excess (ee%).

Applications in Research and Drug Development

(R)-1-(Quinolin-7-yl)ethanamine is not merely a chemical curiosity but a valuable building block for the synthesis of more complex molecules with therapeutic potential.

- **Scaffold for Chiral Ligands:** The primary amine provides a reactive handle for further functionalization, allowing it to be incorporated into larger molecules as a chiral directing group or a pharmacophore.
- **Drug Discovery Programs:** Given the broad bioactivity of quinolines, this compound is an attractive starting point for programs targeting cancer, infectious diseases, and neurological disorders.^{[2][4][14]} For instance, structure-activity relationship (SAR) studies of quinoline-based antimalarials have shown that modifications at various positions can significantly impact efficacy.^[1] The introduction of a chiral center at C7 offers a new vector for optimization.
- **Bioimaging Probes:** Certain quinoline derivatives possess fluorescent properties, making them suitable for use as probes in cellular imaging.^[14] Functionalizing this molecule could lead to the development of chiral probes for studying biological systems.

Conclusion

(R)-1-(Quinolin-7-yl)ethanamine represents a convergence of two important concepts in medicinal chemistry: the privileged quinoline scaffold and the principle of stereospecificity. While detailed experimental data on this specific compound remain sparse in the public domain, its molecular structure and properties can be confidently predicted. The synthetic pathways, particularly asymmetric reductive amination, are well-established and provide a clear route to its production. As a versatile chiral building block, it holds considerable promise for the synthesis of next-generation therapeutics and advanced research tools, making it a molecule of significant interest to the scientific and drug development communities.

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